

GSK3368715 hydrochloride solubility and stability in DMSO

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Compound of Interest

Compound Name: GSK3368715 hydrochloride

Cat. No.: B8209998

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Technical Support Center: GSK3368715 Hydrochloride

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **GSK3368715 hydrochloride** in Dimethyl Sulfoxide (DMSO). It includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure accurate and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **GSK3368715 hydrochloride** in DMSO?

A1: The solubility of GSK3368715 in DMSO depends on its salt form. The trihydrochloride salt has a reported solubility of 81 mg/mL, while the monohydrochloride salt is soluble at approximately 40 mg/mL.^{[1][2][3]} It is crucial to verify which form of the compound you are using.

Q2: I'm having trouble dissolving **GSK3368715 hydrochloride** in DMSO. What are the common causes?

A2: Dissolution issues can arise from several factors:

- **Moisture in DMSO:** DMSO is hygroscopic and readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of GSK3368715.^{[1][2]}

- **Incorrect Salt Form:** You may be trying to achieve a concentration that is too high for the specific salt form you have (monohydrochloride vs. trihydrochloride).
- **Insufficient Mixing:** The compound may require more vigorous mixing, gentle warming, or sonication to fully dissolve.

Q3: How should I store my **GSK3368715 hydrochloride** stock solution in DMSO?

A3: For optimal stability, aliquot your DMSO stock solution into single-use volumes to prevent repeated freeze-thaw cycles.^{[1][2]} Store these aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Q4: What is the stability of the **GSK3368715 hydrochloride** powder?

A4: When stored as a solid powder at -20°C, **GSK3368715 hydrochloride** is stable for at least 3 years.^[1]

Q5: Can I use the DMSO stock solution for cell-based assays?

A5: Yes, but it is critical to manage the final concentration of DMSO in your cell culture medium. To avoid cellular toxicity, the final DMSO concentration should typically be less than 0.5%.^[4] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.^{[4][5]}

Quantitative Data Summary

The following tables summarize the solubility and stability data for **GSK3368715 hydrochloride**.

Table 1: Solubility of **GSK3368715 Hydrochloride**

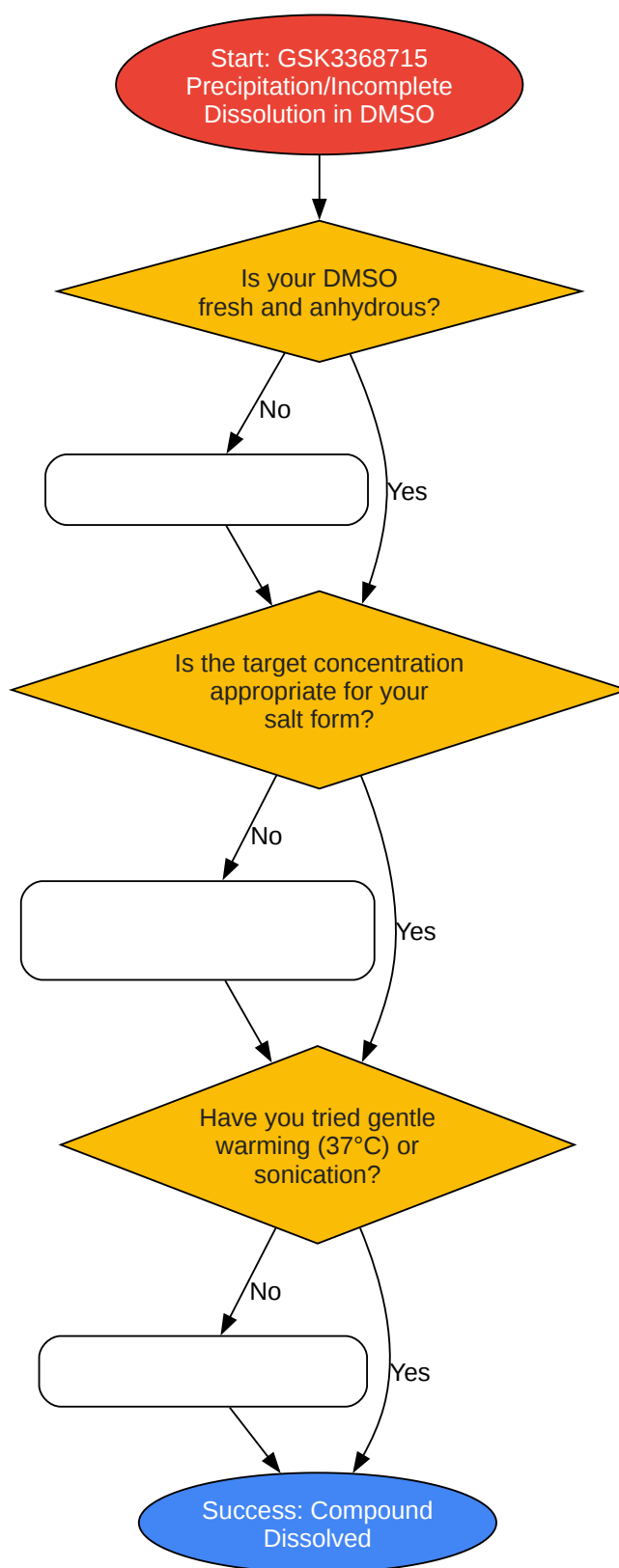
Salt Form	Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Reference
Trihydrochloride	DMSO	81	170.19	[1]
Trihydrochloride	Water	81	170.19	[1]
Trihydrochloride	Ethanol	81	170.19	[1]
Monohydrochloride	DMSO	~40	~99.2	[2][3]

Table 2: Storage and Stability of **GSK3368715 Hydrochloride**

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C	≥ 3 years	[1]
In Solvent (DMSO)	-80°C	1 year	[1]
In Solvent (DMSO)	-20°C	1 month	[1]

Troubleshooting Guide

Use the following decision tree to troubleshoot common issues with **GSK3368715 hydrochloride** solubility in DMSO.



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Caption: Troubleshooting workflow for solubility issues.

Experimental Protocols

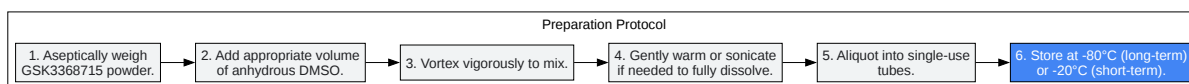
Protocol 1: Preparation of a Concentrated DMSO Stock Solution

This protocol details the steps for preparing a stock solution of GSK3368715 trihydrochloride at 81 mg/mL in DMSO.

Materials:

- **GSK3368715 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator or water bath (optional, for aiding dissolution)

Workflow Diagram:



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Caption: Workflow for preparing a DMSO stock solution.

Procedure:

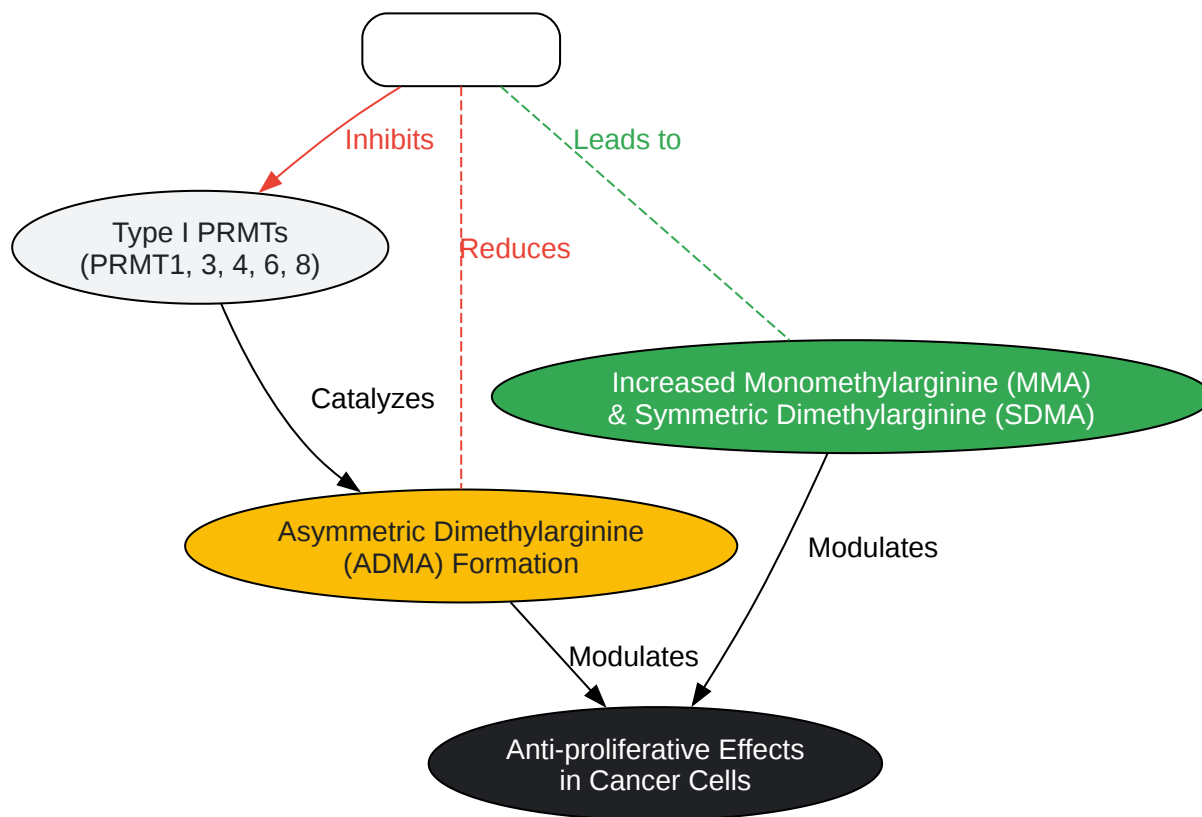
- **Weigh Compound:** Aseptically weigh the desired amount of **GSK3368715 hydrochloride** powder. For an 81 mg/mL stock solution, you would weigh 81 mg of the compound.

- **Add Solvent:** Add the appropriate volume of fresh, anhydrous DMSO to the powder.^[2] For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution vigorously until the powder is fully dissolved.
- **Aid Dissolution (If Necessary):** If the compound does not dissolve completely, you may gently warm the solution (e.g., in a 37°C water bath) or use an ultrasonic bath for a short period.^[2] Visually inspect the solution to ensure no particulates remain.
- **Aliquot:** Once fully dissolved, dispense the stock solution into smaller, single-use, sterile tubes. This is critical to avoid repeated freeze-thaw cycles which can compromise the stability of the compound.^{[1][4]}
- **Store:** Store the aliquots at -80°C for up to one year or at -20°C for up to one month.^[1]

Signaling and Stability Visualizations

Mechanism of Action

GSK3368715 is an inhibitor of Type I Protein Arginine Methyltransferases (PRMTs). Its mechanism of action involves altering the balance of arginine methylation states on various protein substrates, which can impact gene expression and cellular signaling, ultimately leading to the inhibition of tumor cell proliferation.^[2]



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Caption: Simplified mechanism of action of GSK3368715.

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